

Application Notes & Protocols: Automated Synthesis of Morpholino Antisense Oligonucleotides

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Compound of Interest

Compound Name: 7'-O-DMT-morpholino thymine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Morpholino antisense oligonucleotides are synthetic molecules that have become invaluable tools in molecular biology and are at the forefront of therapeutic development.[1][2][3][4] Unlike traditional antisense oligonucleotides, morpholinos possess a neutral backbone composed of morpholine rings and phosphorodiamidate linkages, which imparts them with high specificity, stability against nucleases, and low toxicity.[3][5] They function primarily through a steric-blocking mechanism, binding to target mRNA to inhibit translation or modulate pre-mRNA splicing, rather than inducing mRNA degradation.[3][5][6][7] This unique mode of action makes them particularly effective for applications in gene silencing, studying gene function, and developing treatments for genetic disorders.[4][8]

The synthesis of morpholinos has evolved significantly, with automated solid-phase synthesis now being the standard method for producing high-quality oligonucleotides for research and therapeutic applications.[5][9] This document provides detailed application notes and protocols

for the automated synthesis of morpholino antisense oligonucleotides, aimed at researchers, scientists, and professionals in drug development.

Automated Solid-Phase Synthesis of Morpholinos

The automated synthesis of morpholino oligonucleotides is performed on a solid support, typically controlled pore glass (CPG), using an automated DNA/RNA synthesizer.^[10] The process involves a series of repetitive chemical reactions to sequentially add morpholino monomers to a growing oligonucleotide chain. Several chemistries have been developed for this process, with the phosphoramidite and chlorophosphoramidate methods being prominent.^{[8][10][11]}

Synthesis Chemistries

Two primary chemistries are employed in the automated synthesis of morpholinos:

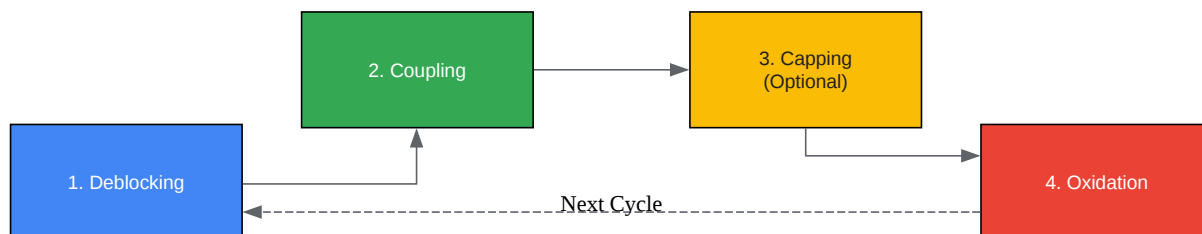
- **Phosphoramidite Chemistry:** This approach utilizes morpholino phosphoramidite monomers, which are compatible with standard DNA/RNA synthesizers.^[10] It offers a streamlined and efficient method for producing morpholinos and their chimeras with high yields.^[10]
- **Chlorophosphoramidate Chemistry:** This is another established method for morpholino synthesis.^{[8][11]} It involves the use of activated chlorophosphoramidate monomers for the coupling reaction.^[8]

Both Trityl (Tr) and 9-fluorenylmethyloxycarbonyl (Fmoc) can be used as protecting groups for the morpholino nitrogen, offering flexibility in the synthesis strategy.^{[5][8]}

The Synthesis Cycle

The automated solid-phase synthesis of morpholinos follows a cyclical four-step process for each monomer addition.

Diagram of the Automated Morpholino Synthesis Cycle:



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Caption: The four main steps of the automated solid-phase morpholino synthesis cycle.

Experimental Protocols

This section provides detailed methodologies for the key steps in the automated synthesis of morpholino oligonucleotides.

Protocol 1: Solid-Phase Synthesis of Morpholino Oligonucleotides

This protocol outlines the general steps for automated solid-phase synthesis on a DNA/RNA synthesizer.

1. Reagents and Solutions:

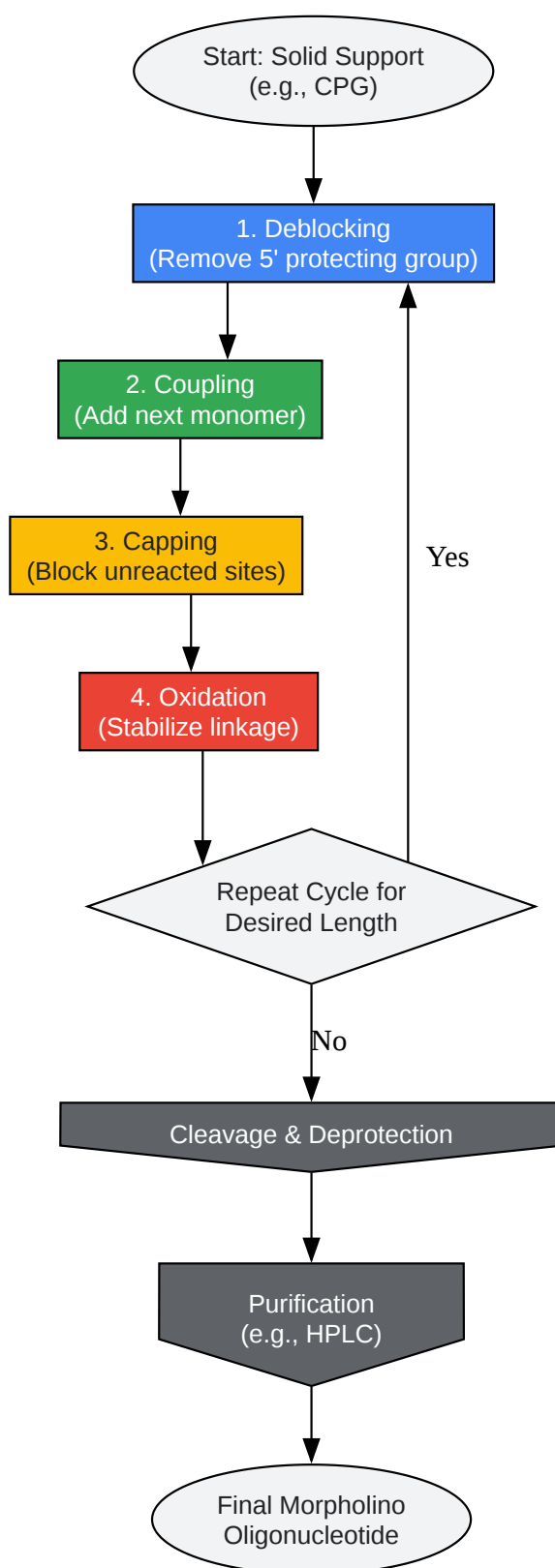
Reagent/Solution	Composition	Purpose
Deblocking Solution (Trityl Chemistry)	3% Trichloroacetic Acid (TCA) in Dichloromethane (DCM) or 3-cyanopyridine/TFA/CF ₃ COOH in DCM (CYPTFA)[5][8]	Removal of the 5'-Trityl protecting group.
Deblocking Solution (Fmoc Chemistry)	20% Piperidine in Dimethylformamide (DMF)[5][8]	Removal of the 5'-Fmoc protecting group.
Coupling Solution	Activated Morpholino Monomer (e.g., 3 equiv.), Activator (e.g., Ethylthiotetrazole (ETT), 6 equiv.), N-ethylmorpholine (NEM, 6 equiv.) in Acetonitrile (CH ₃ CN) or N-Methyl-2-pyrrolidone (NMP)[5][8]	Addition of the next morpholino monomer to the growing chain.
Capping Solution	Solution A: 10% Acetic Anhydride in CH ₃ CN or NMP. Solution B: 10% N,N-Diisopropylethylamine (DIPEA) in CH ₃ CN or NMP (mixed 1:1)[8]	To block unreacted 5'-hydroxyl groups and prevent the formation of deletion mutants.
Oxidation Solution	Iodine (I ₂) solution	Oxidation of the phosphite triester to a stable phosphate triester.
Cleavage and Deprotection Solution	Concentrated aqueous ammonia (NH ₄ OH)[5][10]	Cleavage of the synthesized oligonucleotide from the solid support and removal of base protecting groups.

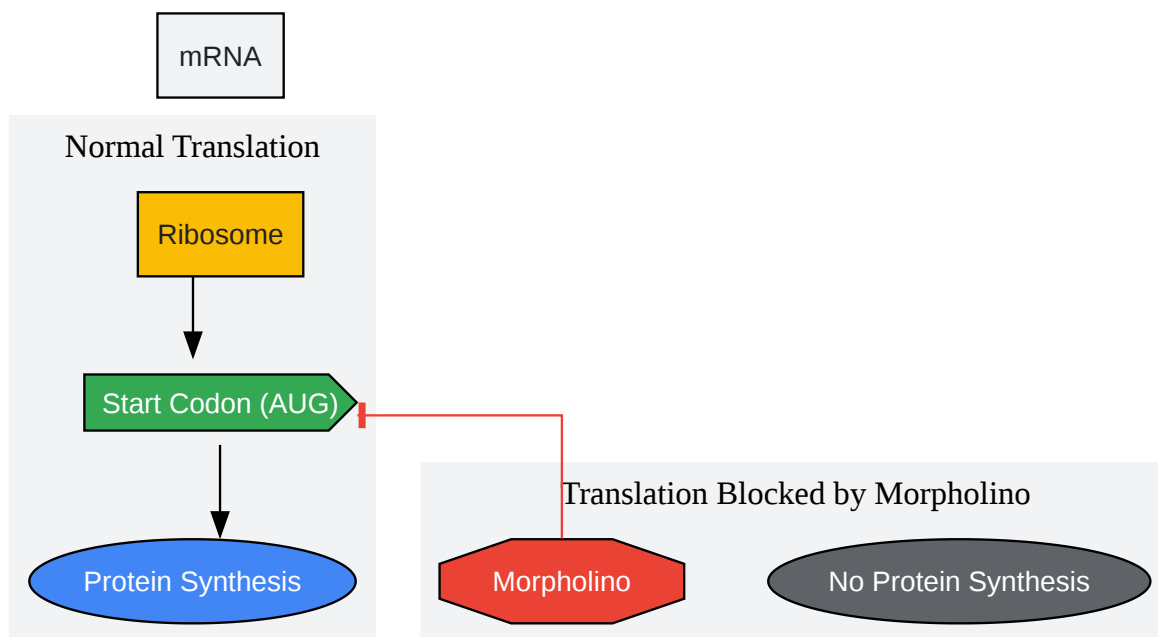
2. Synthesis Cycle Procedure:

The following steps are repeated for each monomer addition in the desired sequence:

- **Deblocking:**
 - **Trityl Chemistry:** The solid support is treated with the Deblocking Solution (Trityl Chemistry) for 1-5 minutes. This step is repeated 2-4 times to ensure complete removal of the trityl group.^[5]
 - **Fmoc Chemistry:** The solid support is treated with the Deblocking Solution (Fmoc Chemistry) for 5 minutes, and this step is repeated.^[5]
 - After deblocking, the support is thoroughly washed with the coupling solvent (e.g., acetonitrile).
- **Coupling:** The Coupling Solution, containing the activated morpholino monomer, is delivered to the column containing the solid support. The reaction is allowed to proceed for a set period (e.g., 3 x 15 minutes) to ensure efficient coupling.^[8]
- **Capping (Optional but Recommended):** A mixture of the Capping Solutions is introduced to the column to acetylate any unreacted 5'-hydroxyl groups. This step prevents the formation of (n-1) shorter impurities.
- **Oxidation:** The Oxidation Solution is passed through the column to oxidize the newly formed phosphite triester linkage to a more stable phosphate triester.

Workflow for Solid-Phase Synthesis of Morpholinos:





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